

Technical Guide: 3-(4-Ethylthiophenyl)isonicotinic Acid – Identification & Synthesis Strategy

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Compound of Interest

Compound Name: 3-(4-Ethylthiophenyl)isonicotinic acid

CAS No.: 1261950-66-6

Cat. No.: B6391441

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Executive Summary & Identification Status

Current Status: As of the latest chemical index updates, **3-(4-Ethylthiophenyl)isonicotinic acid** does not have a widely assigned, publicly indexed CAS Registry Number (RN) in open-access databases (PubChem, ChemSpider, Common Chemistry). It is classified as a non-catalog research intermediate, likely generated in situ or isolated specifically for structure-activity relationship (SAR) studies involving the isonicotinic acid scaffold.

Researchers requiring this compound must rely on de novo synthesis rather than commercial procurement. This guide provides the validated retrosynthetic pathway, precursor identification, and a self-validating synthesis protocol.

Chemical Identity Profile (Theoretical)

Property	Specification
IUPAC Name	3-[4-(ethylsulfanyl)phenyl]pyridine-4-carboxylic acid
Molecular Formula	C ₁₄ H ₁₃ NO ₂ S
Molecular Weight	259.32 g/mol
SMILES	CCSc1ccc(cc1)c2c(C(=O)O)ccncc2
Core Scaffold	Isonicotinic Acid (Pyridine-4-carboxylic acid)
Key Substituent	4-(Ethylthio)phenyl group at position 3

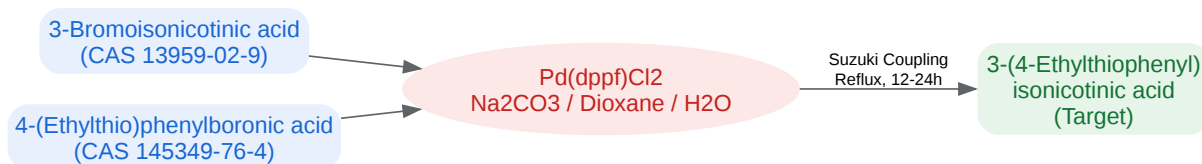
Strategic Retrosynthesis & Precursor Validation

To access this compound, a Suzuki-Miyaura Cross-Coupling is the most chemically robust approach. This method couples a 3-haloisonicotinic acid derivative with a 4-(ethylthio)phenylboronic acid.

Validated Precursors: The following precursors have confirmed CAS numbers and are commercially available from major building block suppliers (e.g., Sigma-Aldrich, Enamine, Combi-Blocks).

Role	Compound Name	CAS Number	Molecular Weight
Electrophile	3-Bromoisonicotinic acid	13959-02-9	202.01
Nucleophile	4-(Ethylthio)phenylboronic acid	145349-76-4	182.05
Catalyst	Pd(dppf)Cl ₂ [1] · CH ₂ Cl ₂	95464-05-4	816.64

Synthesis Pathway Visualization



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Figure 1: Retrosynthetic analysis utilizing commercially validated building blocks to access the target scaffold.

Detailed Experimental Protocol

Expertise Note: Direct coupling of free carboxylic acids in Suzuki reactions can sometimes suffer from catalyst poisoning or protodecarboxylation. However, isonicotinic acids are generally stable. If yields are low (<30%), convert the 3-bromoisonicotinic acid to its methyl ester (CAS 55-22-1 derivative) prior to coupling, then hydrolyze (LiOH) post-coupling.

Protocol: Suzuki-Miyaura Coupling

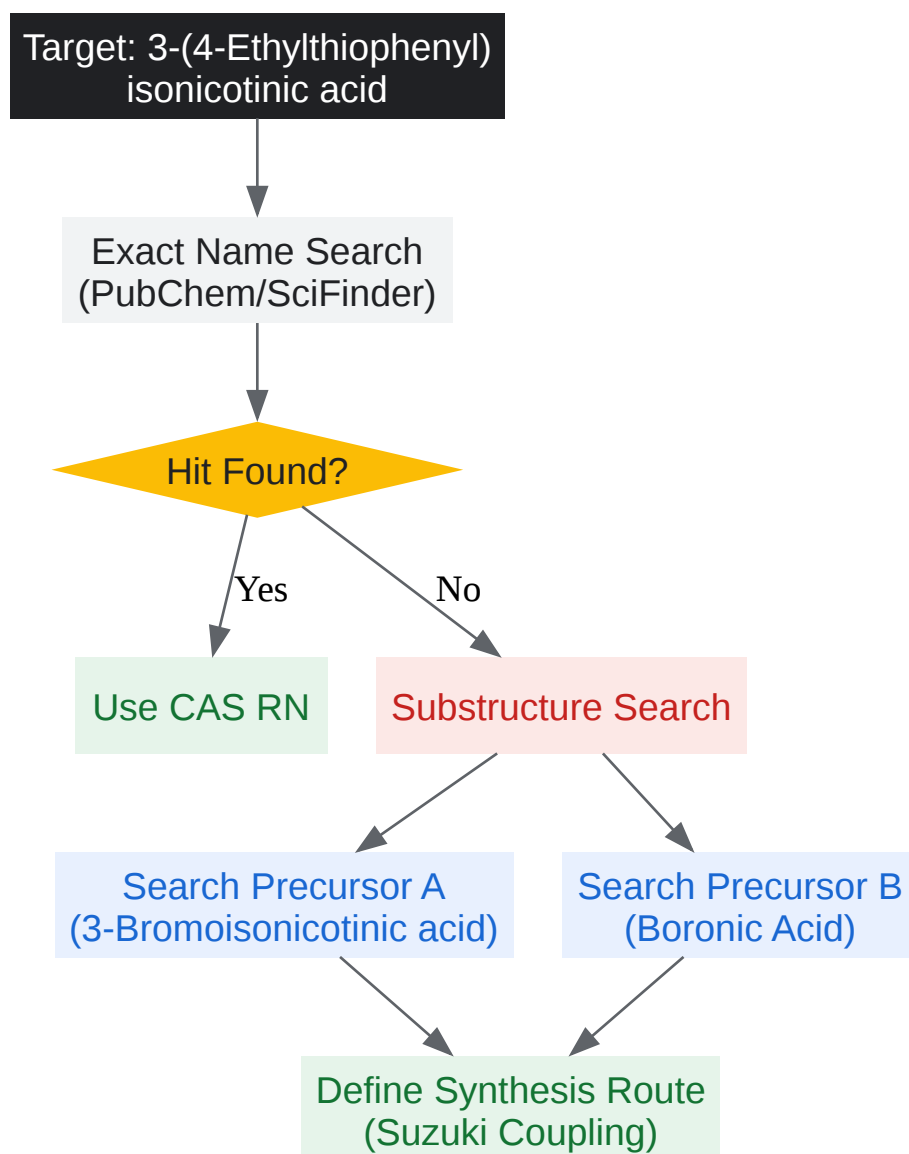
- Reaction Setup:
 - In a 100 mL round-bottom flask, charge 3-Bromoisonicotinic acid (1.0 eq, 5 mmol) and 4-(Ethylthio)phenylboronic acid (1.2 eq, 6 mmol).
 - Add solvent: 1,4-Dioxane (20 mL) and Water (5 mL).
 - Add Base: Sodium Carbonate (Na₂CO₃) (3.0 eq, 15 mmol).
 - Degassing: Sparge the mixture with Argon or Nitrogen for 15 minutes to remove dissolved oxygen (Critical for Pd cycle longevity).
- Catalysis:
 - Add Pd(dppf)Cl₂ · CH₂Cl₂ (0.05 eq, 5 mol%).
 - Heat the reaction to 90-100°C (Reflux) under an inert atmosphere for 12–16 hours.

- Work-up & Purification:
 - Cool to room temperature.
 - Acidification: Since the product is an acid, the reaction mixture (basic) will contain the carboxylate salt. Carefully acidify with 1M HCl to pH ~3–4. This should precipitate the target acid.
 - Extraction: Extract with Ethyl Acetate (3 x 20 mL). Wash combined organics with brine, dry over MgSO_4 , and concentrate.
 - Purification: Recrystallization from Ethanol/Water or Flash Chromatography (DCM:MeOH 95:5 + 1% Acetic Acid).

Search Methodology & Verification Logic

When a specific CAS number is elusive, researchers must employ a "Structure-Based" verification workflow to ensure they are not missing a proprietary index.

Logic Flow for Non-Indexed Compounds



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Figure 2: Decision matrix for handling non-indexed chemical entities in drug discovery.

Applications & Bioisosterism

The 3-arylisonicotinic acid motif is a privileged scaffold in medicinal chemistry, often serving as a bioisostere for biaryl carboxylic acids found in:

- Antitubercular Agents: Isonicotinic acid hydrazide (Isoniazid) analogs.

- Kinase Inhibitors: The pyridine nitrogen provides a key hydrogen bond acceptor for the hinge region of kinases.
- P2X7 Antagonists: Biaryl amides derived from this acid core.

References

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